

A Technical Guide to the Synthesis of 3-Chlorobutanal

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Introduction

3-Chlorobutanal is a valuable intermediate in organic synthesis, utilized in the production of a variety of fine chemicals and pharmaceutical compounds. Its bifunctional nature, possessing both an aldehyde and a chloro group, allows for a range of subsequent chemical transformations. This technical guide provides a comprehensive review of the available literature on the synthesis of **3-chlorobutanal**, with a focus on detailed experimental protocols, quantitative data, and visual representations of the synthetic pathways.

Synthetic Pathways

The primary and most referenced method for the synthesis of **3-chlorobutanal** is the hydrochlorination of crotonaldehyde. An alternative potential route involves the oxidation of **3-chlorobutanol**. This guide will delve into the specifics of each of these methods.

Hydrochlorination of Crotonaldehyde

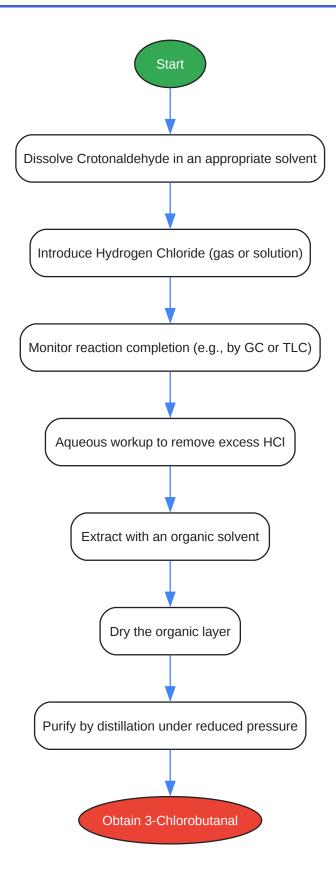
The addition of hydrogen chloride to the carbon-carbon double bond of crotonaldehyde is the most direct approach to synthesizing **3-chlorobutanal**. This reaction proceeds via an electrophilic addition mechanism.

Reaction Scheme:



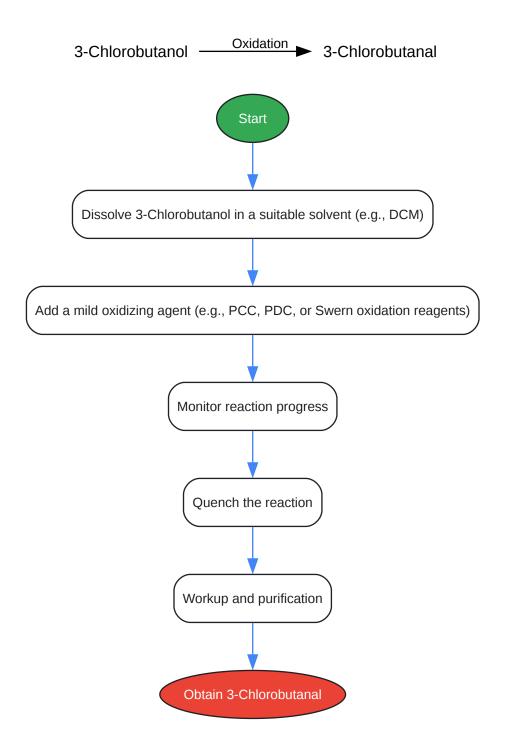
+ HCl







+ Oxidizing Agent



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